

# Delphinidin 3-glucoside chloride solubility issues troubleshooting

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Delphinidin 3-glucoside chloride

CAS No.: 6906-38-3

Cat. No.: S592777

[Get Quote](#)

## Solubility Data and Storage

The following table summarizes key physical characteristics and solvent information for **Delphinidin 3-glucoside chloride** as provided by chemical suppliers and research publications.

Property	Detail	Source / Context
Molecular Formula	C <sub>21</sub> H <sub>21</sub> ClO <sub>12</sub>	[1] [2] [3]
Molecular Weight	500.84 g/mol	[1] [2] [3]
CAS Number	6906-38-3	[1] [2] [4]
Appearance	Purple to black solid; Powder	[1] [3]
Solubility in DMSO	100 mg/mL (199.66 mM)	[1]
Recommended Stock Solvent	Acidified Methanol (0.01% HCl)	[4]
Storage Condition	-20°C, sealed, away from moisture and light	[1] [2] [3]

## Experimental Preparation Protocols

Here are detailed methodologies for preparing stock solutions of **Delphinidin 3-glucoside chloride**, which you can adapt for your specific assays.

### Protocol 1: Preparation of 10 mM Stock Solution in DMSO

This method is suitable for *in vitro* cell culture studies [1].

- **Calculate Mass:** To prepare 1 mL of a 10 mM stock solution, calculate the required mass:  $(10 \mu\text{mol/mL}) \times (500.84 \text{ g/mol}) = \mathbf{5.008 \text{ mg}}$ .
- **Weigh Compound:** Accurately weigh out 5.0 mg of **Delphinidin 3-glucoside chloride**.
- **Dissolve:** Transfer the compound to a volumetric vial and add 1 mL of anhydrous DMSO.
- **Mix:** Vortex or sonicate the mixture until the solid is completely dissolved, yielding a clear **10 mM stock solution**.
- **Aliquot and Store:** Dispense into small, single-use aliquots and store at  $-20^{\circ}\text{C}$  or below to minimize freeze-thaw cycles and stability issues.

### Protocol 2: Preparation of In Vivo Dosing Solution

This protocol creates a solution suitable for animal administration via oral gavage (i.g.) or intravenous injection (i.v.), based on methodologies from published studies [1] [2].

- **Prepare DMSO Stock:** First, create a concentrated stock solution in DMSO (e.g., 25.0 mg/mL) [1].
- **Mix with PEG300:** In a new vial, combine 100  $\mu\text{L}$  of the DMSO stock with 400  $\mu\text{L}$  of PEG300. Mix thoroughly.
- **Add Surfactant:** Add 50  $\mu\text{L}$  of Tween-80 to the mixture and ensure it is mixed evenly.
- **Dilute to Final Volume:** Add 450  $\mu\text{L}$  of saline (0.9% sodium chloride in ddH<sub>2</sub>O) to bring the total volume to **1 mL**.
- **Final Preparation:** The resulting solution is clear and ready for administration. The final concentration can be adjusted based on your dosing requirements (e.g., a 40 mg/kg dose was used in a mouse xenograft model [2]).

## Solvent Selection Guide

The flowchart below outlines a logical process for selecting the correct solvent based on your experimental goals.



[Click to download full resolution via product page](#)

## Frequently Asked Questions

**Q1: Why is my Delphinidin 3-glucoside chloride solution changing color or precipitating?**

Anthocyanins like Delphinidin 3-glucoside are pH-sensitive and can degrade or change structure at neutral to basic pH [5]. Ensure you are using the recommended solvents (DMSO or acidified methanol). Always prepare fresh stock solutions when possible and avoid repeated freeze-thaw cycles. If precipitation occurs in aqueous buffers, consider adding the stock solution to the buffer while vortexing to improve dispersal.

**Q2: What is the stability of the compound in solution?** For long-term storage, the solid compound must be kept at **-20°C, sealed, and protected from light and moisture** [1] [3]. Once dissolved, stock solutions in DMSO are best used quickly. Supplier handling instructions suggest that DMSO stock solutions can be stored at -80°C for 6 months or -20°C for 1 month [1].

**Q3: The compound does not seem to be active in my cell-based assay. What could be wrong?** First, verify the solubility and stability of your stock solution. Furthermore, note that Delphinidin 3-glucoside is a glycoside and its bioavailability and activity can be influenced by cellular uptake mechanisms [5]. Confirm that your experimental concentrations are within the active range reported in literature (e.g., IC<sub>50</sub> of **2.37 μM for EGFR** [1] [6], and effective concentrations between 10-100 μM in various cell lines [1]).

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Delphinidin 3-O-glucoside chloride - EGFR [medchemexpress.com]
2. - Delphinidin | Apoptosis | EGFR | TargetMol 3 glucoside chloride [targetmol.com]
3. - Delphinidin -O- 3 | CAS#:6906-38- glucoside | Chemsrcc chloride 3 [chemsrc.com]
4. - Delphinidin phyproof® Reference... | PhytoLab 3 glucoside chloride [phyproof.phytolab.com]
5. Anticancer potential of delphinidin and its derivatives [link.springer.com]

6. Delphinidin 3-glucoside chloride | C<sub>21</sub>H<sub>21</sub>ClO<sub>12</sub> | CID 165558 [pubchem.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Delphinidin 3-glucoside chloride solubility issues troubleshooting].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b592777#delphinidin-3-glucoside-chloride-solubility-issues-troubleshooting>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)